

Technical Support Center: Fosfomycin Calcium Stability & Preservation

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Compound of Interest

Compound Name: *Phosphomycin calcium*

CAS No.: *25992-22-7*

Cat. No.: *B10762075*

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Ticket ID: FOS-CA-STAB-001 Status: Open Assigned Specialist: Senior Application Scientist

Introduction: The Stability Paradox

Welcome to the Fosfomycin Calcium Technical Support Hub. You are likely here because you have observed potency loss, physical caking, or an increase in Impurity A (1,2-dihydroxypropylphosphonic acid).

The Core Issue: Fosfomycin Calcium is a phosphonic acid epoxide. Its therapeutic power lies in the strained epoxide ring (1,2-epoxypropyl group). This ring is a "loaded spring"—biologically essential for inhibiting the bacterial enzyme MurA, but chemically desperate to relieve its strain by popping open.

When this ring opens during storage (hydrolysis), the drug becomes Fosfomycin Diol (Impurity A), which is pharmacologically inactive. This guide provides the protocols to prevent that reaction.

Module 1: The Degradation Mechanism (Root Cause Analysis)

Question: Why is my Fosfomycin Calcium degrading even in a sealed container?

Technical Answer: Fosfomycin Calcium is a monohydrate (

).[1][2] While the calcium salt is less hygroscopic than the disodium salt, it is not immune to hydrolysis. The degradation is acid-catalyzed. Even a micro-environment of acidity (from excipients or atmospheric

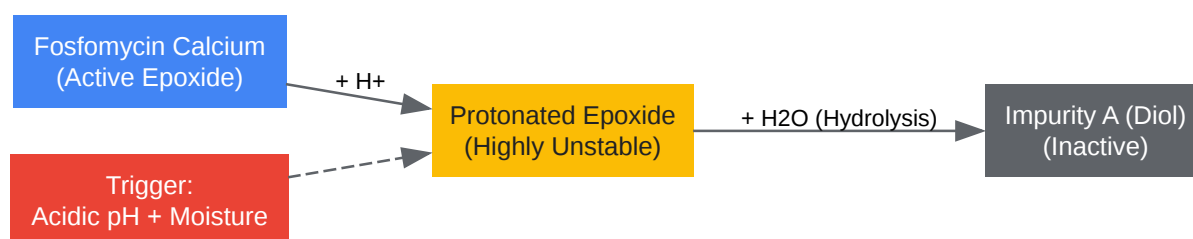
dissolving in surface moisture) will protonate the epoxide oxygen, making the ring susceptible to nucleophilic attack by water.

The Pathway:

- Protonation:
attacks the epoxide oxygen.
- Hydrolysis: Water attacks the carbon, opening the ring.
- Result: Formation of the inactive Diol (Impurity A).

Visualizing the Failure Mode

The following diagram illustrates the degradation pathway you must prevent.



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Figure 1: The acid-catalyzed hydrolysis pathway of Fosfomycin. Preventing the "Trigger" state is the goal of storage protocols.

Module 2: Storage & Environmental Controls

Question: What are the precise environmental limits for storage?

Technical Answer: You must control two variables: Water Activity (

) and pH. Unlike many antibiotics where temperature is the primary killer, for Fosfomycin, moisture is the catalyst and temperature is the accelerator.

Protocol 2.1: The "Dry & Neutral" Storage Standard Follow these specifications to maintain potency >98% over 24 months.

Parameter	Specification	Scientific Rationale
Temperature	2°C – 8°C (Optimal) 15°C – 30°C (Acceptable)	Lower temps reduce the kinetic energy required for the ring-opening reaction.
Relative Humidity	< 45% RH	Critical. Above 60% RH, the salt may deliquesce, creating a liquid phase where hydrolysis is rapid.
Container Type	Tight, Light-Resistant	Prevent atmospheric moisture ingress.
Desiccant	Silica Gel or Molecular Sieve	Essential. Scavenges headspace moisture trapped during closing.
Atmosphere	Nitrogen Overlay (Recommended)	Displaces , which can dissolve in surface moisture to form carbonic acid (lowering pH).

Troubleshooting: Caking vs. Degradation

- Issue: The powder has formed hard clumps.
- Diagnosis: Moisture ingress has occurred.
- Action: Test for Impurity A immediately. Caking often precedes chemical degradation. If Impurity A is < 1.0%, the material may be re-milled (in a dry room), but the shelf-life is compromised.

Module 3: Formulation & Processing

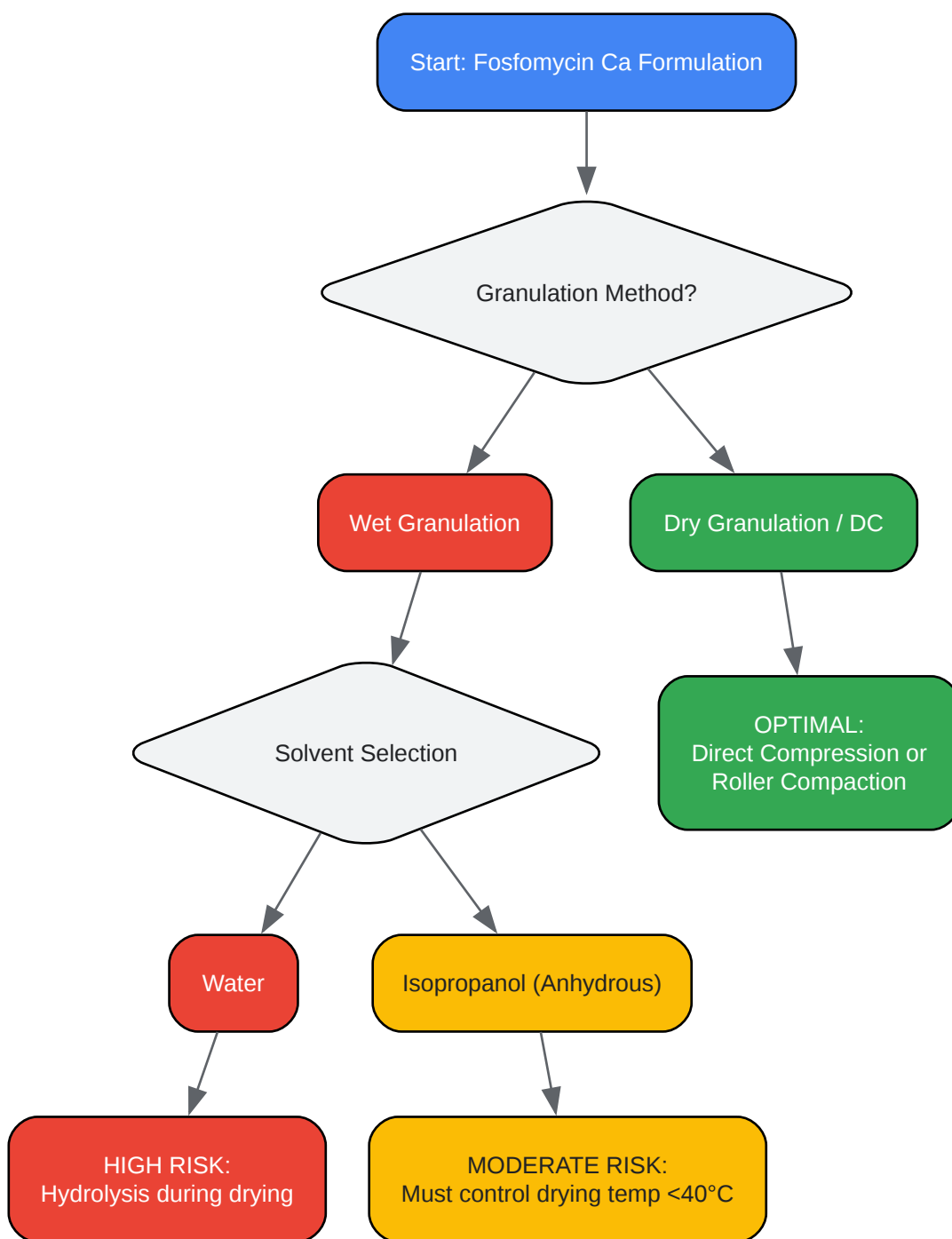
Question: I am developing an oral suspension. What excipients are forbidden?

Technical Answer: Fosfomycin Calcium is incompatible with acidic excipients. In aqueous suspensions, the pH must be buffered to the alkaline range (pH 8.0 – 9.6).

Protocol 3.1: Excipient Compatibility Matrix

Excipient Class	Recommended	AVOID (High Risk)	Reason for Failure
Fillers	Mannitol, Lactose	Microcrystalline Cellulose (if acidic grade)	Acidic micro-environments trigger hydrolysis.
Binder	PVP (K-30), HPMC	Acidic polymers (e.g., Carbomers)	Direct protonation of the epoxide.
Flavoring	Neutral flavors	Citric Acid, Ascorbic Acid	Fatal error. Citric acid will rapidly destroy Fosfomycin.
Lubricant	Magnesium Stearate	Stearic Acid	Free acid groups can catalyze degradation.

Protocol 3.2: Manufacturing Workflow (Decision Tree) Do not use wet granulation with water if possible. The drying heat + moisture is a "stress test" that generates impurities before the product is even packaged.



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Figure 2: Manufacturing decision tree. Avoid aqueous wet granulation to preserve the epoxide ring.

Module 4: Analytical Validation (Self-Validation)

Question:How do I verify if my storage method failed?

Technical Answer: You cannot rely on UV detection at 254nm because Fosfomycin lacks a strong chromophore. You must use an HPLC method capable of detecting the non-UV active epoxide and diol, typically using Refractive Index (RI) or Charged Aerosol Detection (CAD), or specific enzymatic assays.

Protocol 4.1: The "Impurity A" Check (EP/USP Aligned) This method validates the integrity of the epoxide ring.

- Column: Aminopropylsilyl silica gel (or anion exchange as per EP).
- Mobile Phase:

Potassium Dihydrogen Phosphate (adjusted to pH 6.0 - 7.0). Note: Do not use acidic mobile phases.
- Detection: Refractive Index (RI) detector (Temperature controlled at 35°C).
- Target:
 - Fosfomycin Peak: Retains.[\[3\]](#)
 - Impurity A (Diol): Elutes earlier due to increased polarity.
- Limit: NMT 1.0% (European Pharmacopoeia limit).

Self-Validating Step: If you observe a peak broadening or splitting of the main Fosfomycin peak, check your mobile phase pH. If the mobile phase is too acidic (< pH 5.5), you are degrading the sample during the analysis.

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